

Introduction: The Significance of Substituted Benzoates

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Compound of Interest

Compound Name: *tert-Butyl 2-chloro-5-methoxybenzoate*

CAS No.: 2404733-60-2

Cat. No.: B6293227

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Substituted benzoic acid derivatives are fundamental scaffolds in medicinal chemistry and materials science. The introduction of various functional groups onto the benzene ring allows for the fine-tuning of a molecule's steric and electronic properties, which in turn can profoundly influence its biological activity and material characteristics. The chloro and methoxy groups, in particular, are frequently employed in drug design to modulate factors such as lipophilicity, metabolic stability, and receptor binding affinity.

The *tert*-butyl ester functional group is a cornerstone of modern organic synthesis, primarily utilized as a protecting group for carboxylic acids.[1] Its steric bulk confers exceptional stability across a wide range of reaction conditions, yet it can be selectively removed under mild acidic conditions.[1] This unique combination of stability and controlled lability makes the *tert*-butyl ester an indispensable tool in the synthesis of complex molecules, including peptides and pharmaceuticals.[1]

This guide will focus on the synthesis and potential utility of ***tert*-butyl 2-chloro-5-methoxybenzoate**, leveraging the known chemistry of its precursor, 2-chloro-5-methoxybenzoic acid.

Physicochemical and Structural Characteristics

As ***tert*-butyl 2-chloro-5-methoxybenzoate** is not a commercially cataloged compound, its experimental physicochemical data is not available. However, its properties can be reliably

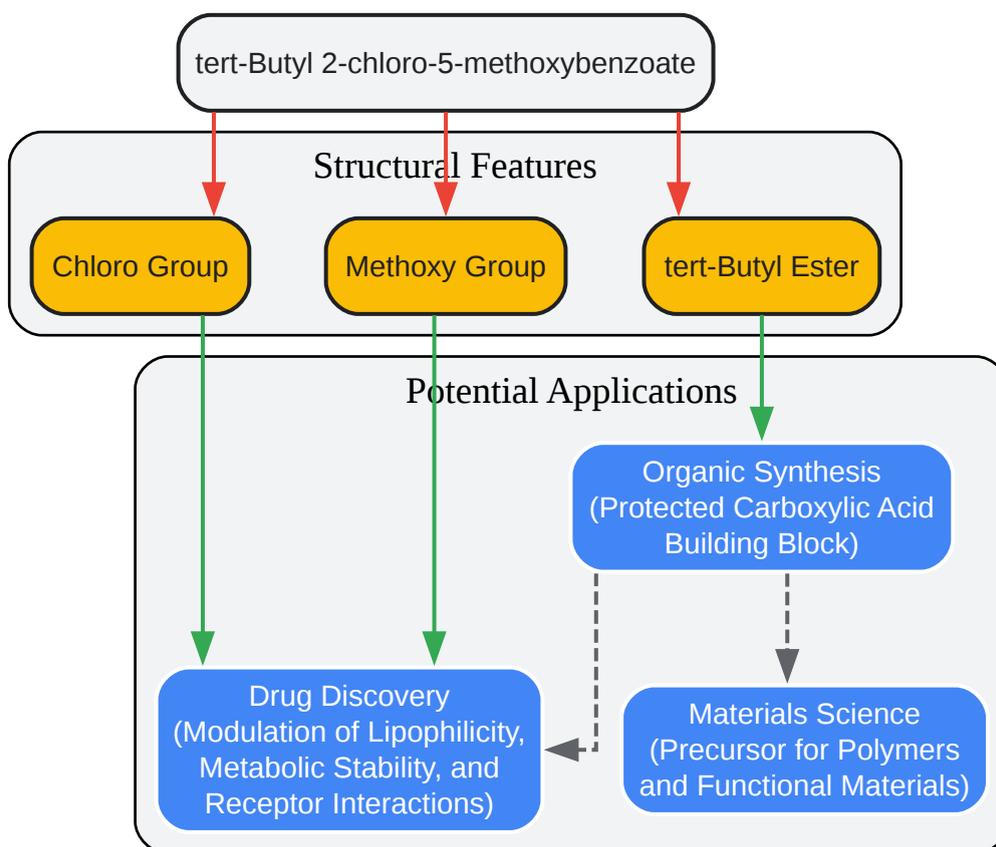
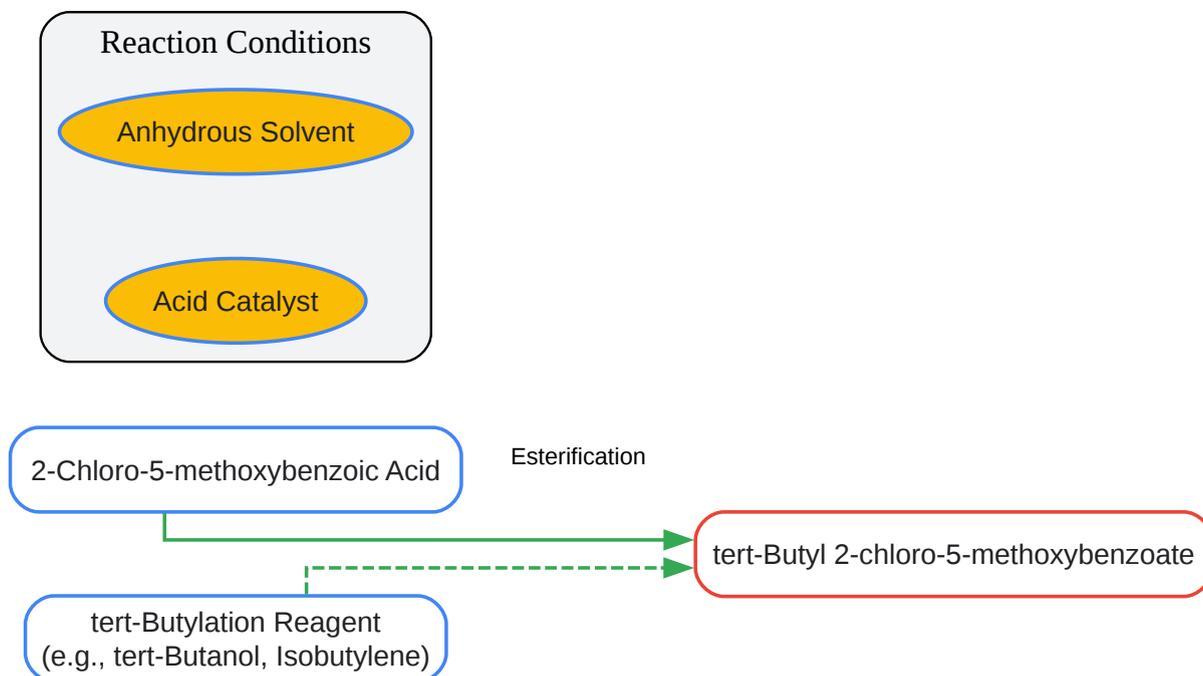
predicted based on its molecular structure. For reference, the properties of the known starting material, 2-chloro-5-methoxybenzoic acid, are also provided.

Table 1: Predicted Physicochemical Properties of **tert-Butyl 2-chloro-5-methoxybenzoate** and Known Properties of 2-Chloro-5-methoxybenzoic Acid

Property	tert-Butyl 2-chloro-5-methoxybenzoate (Predicted)	2-Chloro-5-methoxybenzoic Acid (Known)
CAS Number	Not Available	6280-89-3[2]
Molecular Formula	C ₁₂ H ₁₅ ClO ₃	C ₈ H ₇ ClO ₃ [2]
Molecular Weight	242.70 g/mol	186.59 g/mol
IUPAC Name	tert-butyl 2-chloro-5-methoxybenzoate	2-chloro-5-methoxybenzoic acid
SMILES	<chem>COC1=CC(Cl)=C(C=C1)C(=O)OC(C)(C)C</chem>	<chem>COC1=CC(Cl)=C(C=C1)C(=O)O</chem>
Appearance	Predicted: Colorless to light yellow solid or oil	Light yellow to orange powder/crystal
Melting Point	Not Available	172.0 to 176.0 °C

Synthesis of **tert-Butyl 2-chloro-5-methoxybenzoate**

The primary route to obtaining **tert-butyl 2-chloro-5-methoxybenzoate** is through the esterification of 2-chloro-5-methoxybenzoic acid. Several reliable methods exist for the tert-butylation of carboxylic acids. Two common and effective protocols are detailed below.



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